

Application Note: Precision Synthesis of 5-Iodo-3,4-dihydro-2H-pyran

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Compound of Interest

Compound Name: 5-iodo-3,4-dihydro-2H-pyran

Cat. No.: B12302642

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Executive Summary

5-Iodo-3,4-dihydro-2H-pyran (5-I-DHP) is a critical vinyl iodide intermediate used extensively in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck) to functionalize the pyran ring at the C5 position. While 3,4-dihydro-2H-pyran (DHP) is a ubiquitous protecting group reagent, its direct conversion to the 5-iodo derivative requires precise control over regioselectivity and suppression of acid-catalyzed polymerization.

This guide details a robust, scalable protocol for the direct electrophilic iodination of DHP using N-Iodosuccinimide (NIS) catalyzed by Silver Nitrate (AgNO_3). Unlike methods relying on elemental iodine (

) and pyridine, this protocol minimizes side reactions (such as iodo-acetal formation) and simplifies purification.

Strategic Analysis & Mechanistic Logic

The Challenge: Regioselectivity and Stability

The starting material, 3,4-dihydro-2H-pyran, is a cyclic enol ether. Its reactivity is dominated by the electron-rich C5=C6 double bond.

- Regioselectivity: Electrophiles () preferentially attack the -carbon (C5) due to the strong mesomeric donation from the oxygen atom, which stabilizes the resulting positive charge at the -carbon (C6).
- Stability: The intermediate oxocarbenium ion is highly susceptible to nucleophilic attack (e.g., by water or alcohols), leading to acetal byproducts. Furthermore, trace acids generated during the reaction can trigger the rapid, exothermic polymerization of DHP.

The Solution: NIS/Ag(I) Mediated Substitution

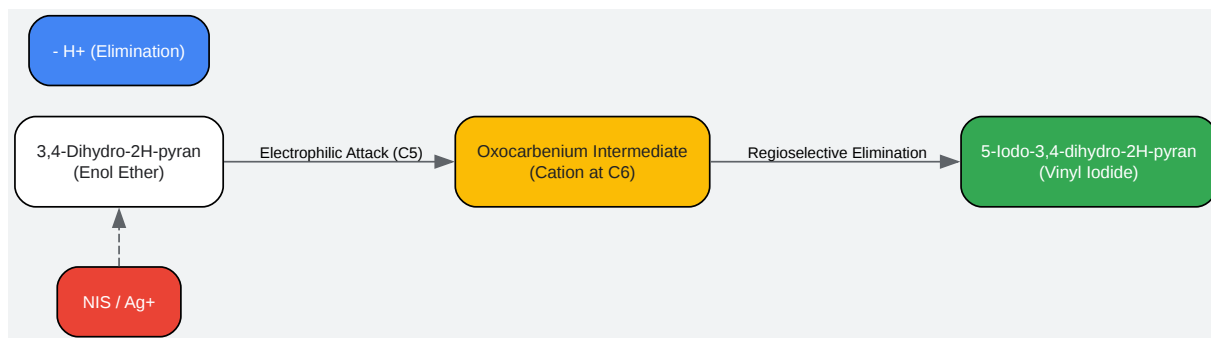
The use of N-Iodosuccinimide (NIS) provides a controlled source of iodonium ions (

). The addition of catalytic Silver Nitrate (AgNO_3) serves two functions:

- Activation: Ag(I) acts as a Lewis acid, activating NIS to release more efficiently.
- Scavenging: In some variants, silver can precipitate succinimide byproducts, driving the equilibrium.

Mechanism:

- Electrophilic Attack: attacks C5, forming a resonance-stabilized oxocarbenium cation at C6.
- Elimination: A proton is eliminated from C6 (the acetal position) to restore the double bond, yielding the vinyl iodide.



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Caption: Mechanistic pathway for the regioselective iodination of DHP at the C5 position.

Experimental Protocol

Reagents & Equipment

Reagent	MW (g/mol)	Equiv.[1][2][3] [4][5]	Purity/Grade	Role
3,4-Dihydro-2H-pyran (DHP)	84.12	1.0	>97%, Stabilized	Substrate
N-Iodosuccinimide (NIS)	224.98	1.1 - 1.2	98%	Iodine Source
Silver Nitrate (AgNO ₃)	169.87	0.1 - 0.2	ACS Reagent	Catalyst
Acetonitrile (MeCN)	-	Solvent	Anhydrous	Solvent
Sodium Thiosulfate (sat. aq.)	-	-	-	Quench

Equipment:

- Three-neck round-bottom flask (foil-wrapped).
- Magnetic stir bar.
- Inert gas line (Nitrogen or Argon).
- Rotary evaporator.

Step-by-Step Methodology

Step 1: Setup and Activation

- **Protect from Light:** Wrap the reaction flask in aluminum foil. Vinyl iodides and silver salts are photosensitive.
- **Inert Atmosphere:** Flame-dry the glassware and purge with Nitrogen ().
- **Solvation:** Dissolve 3,4-dihydro-2H-pyran (1.0 equiv) in anhydrous Acetonitrile (0.2 M concentration).
 - **Note:** Acetonitrile is preferred over DCM for its ability to solubilize the silver catalyst and stabilize the polar intermediate.

Step 2: Iodination Reaction

- **Catalyst Addition:** Add AgNO_3 (0.1 equiv) to the stirring solution.
- **Reagent Addition:** Add NIS (1.1 equiv) in portions over 10 minutes at room temperature (20–25°C).
 - **Observation:** The solution may darken slightly as the reaction progresses.
- **Reaction Time:** Stir at room temperature for 2–4 hours.
 - **Monitoring:** Monitor by TLC (Hexane/EtOAc 9:1). DHP stains strongly with

. The product (5-I-DHP) will be less polar (higher R_f) and UV active.

Step 3: Workup (Critical for Stability)

- Filtration: Filter the reaction mixture through a pad of Celite to remove precipitated silver salts and succinimide. Rinse the pad with Diethyl Ether (10 mL).
 - Wash the pad with Diethyl Ether (10 mL).
- Quench: Wash the organic filtrate with saturated aqueous Sodium Thiosulfate (5 mL) to remove any residual iodine (indicated by the disappearance of brown/yellow color).
- Neutralization: Wash with saturated Sodium Bicarbonate solution.
 - Why: This step ensures the removal of any trace acid (HI or succinic acid) that could catalyze the polymerization of the unreacted DHP or the product.
- Drying: Dry the organic layer over anhydrous Sodium Sulfate or Calcium Chloride (10 g).
 - Filter and concentrate under reduced pressure at low temperature (<30°C).

Step 4: Purification

- Method A (High Purity): Flash Column Chromatography on Neutral Alumina (or silica gel pre-treated with 1% Triethylamine).
 - Eluent: Hexane/Ethyl Acetate (95:5).
 - Note: Avoid acidic silica, which degrades the enol ether.
- Method B (Scale-Up): Vacuum Distillation.

- 5-Iodo-DHP is a liquid.[4] Ensure the bath temperature does not exceed 60°C to prevent decomposition.

Data & Validation

Expected Analytical Data

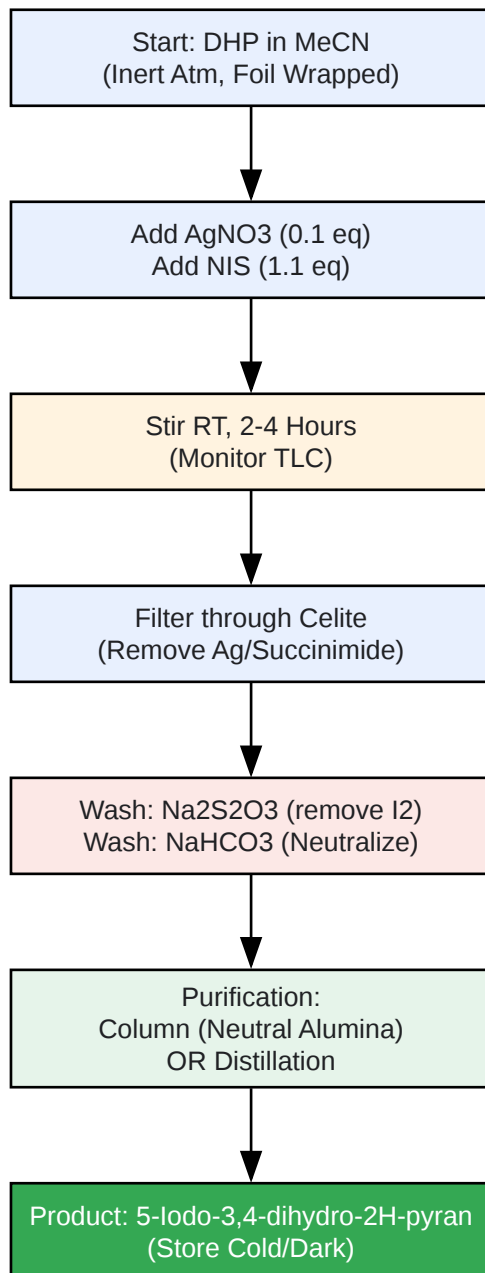
Technique	Signal	Interpretation
¹ H NMR (CDCl ₃)	6.5 - 6.7 ppm (s, 1H)	H-6: The vinylic proton at C6. It appears as a singlet (or fine triplet) because C5 is substituted with Iodine.
¹ H NMR (CDCl ₃)	3.9 - 4.1 ppm (m, 2H)	H-2: Protons adjacent to Oxygen.
¹ H NMR (CDCl ₃)	1.9 - 2.1 ppm (m, 4H)	H-3, H-4: Methylene protons.
¹³ C NMR	~145-150 ppm (C6)	Characteristic downfield shift of the C6 carbon attached to Oxygen.
¹³ C NMR	~70-80 ppm (C5)	Upfield shift of the C5 carbon bearing Iodine (Heavy atom effect).

Troubleshooting Guide

- Problem: Rapid polymerization (formation of viscous gum).
 - Cause: Acidic conditions.
 - Fix: Ensure all glassware is base-washed. Add 1%
to the reaction solvent. Use
as the drying agent.
- Problem: Low Conversion.

- Cause: Degraded NIS (brown color indicates free
).
- Fix: Recrystallize NIS from dioxane/ CCl_4 before use. Ensure Ag catalyst is fresh.

Workflow Visualization



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Caption: Operational workflow for the synthesis of **5-iodo-3,4-dihydro-2H-pyran**.

References

- Bong, Y., et al. (2015).[6] Crystal structure of [(2R,3R,4S)-3,4-bis(acetyloxy)-**5-iodo-3,4-dihydro-2H-pyran-2-yl**]methyl acetate. Acta Crystallographica Section E. [Link](#) (Demonstrates NIS/AgNO₃ protocol on pyran systems).
- Pace, D. P., et al. (2021).[7] Molecular iodine catalyzes practical and mild syntheses of substituted pyrans. Journal of Organic Chemistry. [Link](#)
- Friesen, R. W., et al. (2002). New Procedures for the Selective Synthesis of 2(2H)-Pyranone Derivatives. Tetrahedron Letters. [Link](#)
- Sigma-Aldrich. (n.d.). 3,4-Dihydro-2H-pyran Product Information. [Link](#)

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Sources

- 1. [peptide.com](https://www.peptide.com) [[peptide.com](https://www.peptide.com)]
- 2. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 3. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 4. pubs.acs.org [pubs.acs.org]
- 5. US20240072809A1 - Asgpr-binding compounds for the degradation of extracellular proteins - Google Patents [patents.google.com]
- 6. Items where Year is 2015 - UM Research Repository [eprints.um.edu.my]
- 7. 3,4-Dihydro-2H-pyran synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
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